

# Essential Safety and Operational Guide for Handling N-(4-Oxocyclohexyl)acetamide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: N-(4-Oxocyclohexyl)acetamide

Cat. No.: B123319

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This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **N-(4-Oxocyclohexyl)acetamide** (CAS No: 27514-08-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Classification

**N-(4-Oxocyclohexyl)acetamide** is classified as a hazardous chemical.<sup>[1]</sup> It is crucial to understand its primary hazards before handling.

GHS Hazard Statements:

- Causes skin irritation (H315).<sup>[2]</sup>
- Causes serious eye irritation (H319).<sup>[2]</sup>
- May cause respiratory irritation (H335).<sup>[1][2]</sup>

Signal Word: Warning<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-(4-Oxocyclohexyl)acetamide** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Protective Gloves	Wear suitable gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.
Lab Coat	Wear appropriate protective clothing to minimize contact with skin. <a href="#">[3]</a>	
Respiratory Protection	Respirator	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[3]</a>

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

### Handling:

- Use only in a well-ventilated area or outdoors.[\[1\]](#)

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)

## Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of accidental exposure.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a>
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

## Disposal Plan

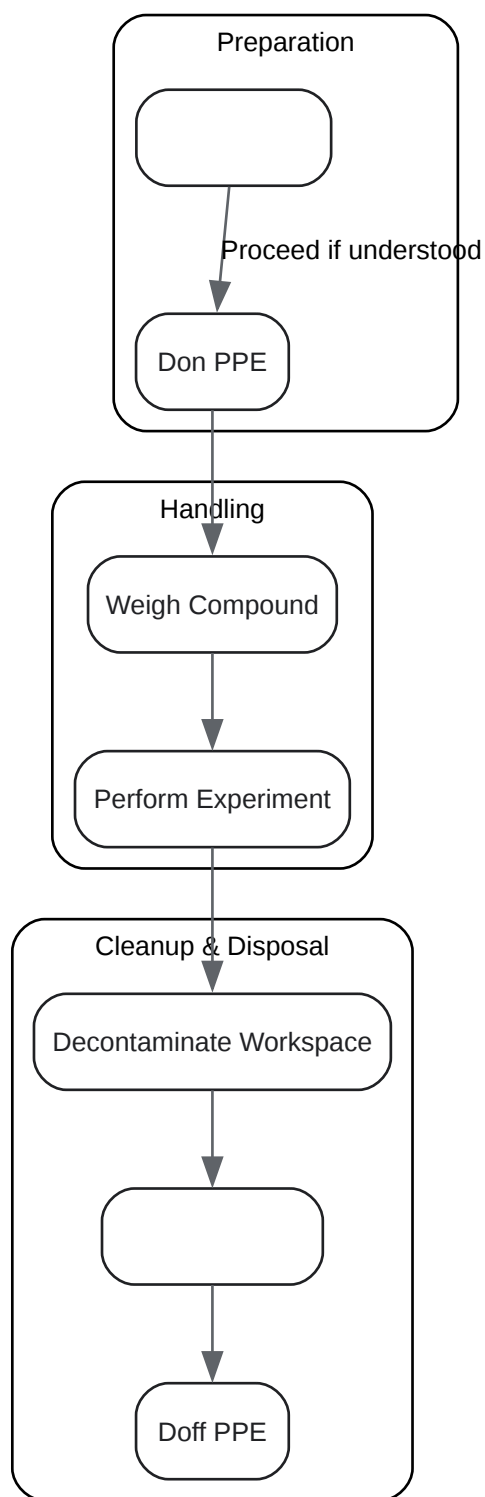
Proper disposal of **N-(4-Oxocyclohexyl)acetamide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Disposal should be in accordance with applicable regional, national, and local laws and regulations.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **N-(4-Oxocyclohexyl)acetamide** in a laboratory setting.



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Caption: Standard Operating Procedure for **N-(4-Oxocyclohexyl)acetamide**.

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## References

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- 2. N-(4-Oxocyclohexyl)acetamide | C<sub>8</sub>H<sub>13</sub>NO<sub>2</sub> | CID 538565 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. southwest.tn.edu [southwest.tn.edu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)